

An In-depth Technical Guide to the Physical Properties of Dimethyl 3-oxoglutarate

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Compound of Interest

Compound Name: Dimethyl 3-oxoglutarate

Cat. No.: B121046

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Dimethyl 3-oxoglutarate** (CAS No. 1830-54-2), a key intermediate in various organic syntheses. The information is compiled from various chemical and safety data sources to support research, development, and handling of this compound.

Core Physical and Chemical Properties

Dimethyl 3-oxoglutarate, also known as Dimethyl 1,3-acetonedicarboxylate, is a diester with the molecular formula $C_7H_{10}O_5$.^{[1][2][3]} It presents as a colorless to light yellow, viscous liquid under standard conditions.^{[4][5][6]} The following table summarizes its key physical properties.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₀ O ₅	[1][2][3]
Molecular Weight	174.15 g/mol	[1][2][7]
Appearance	Clear, colorless to light yellow viscous liquid	[4][5][6]
Density	1.206 g/mL at 20 °C	[1]
1.2 ± 0.1 g/cm ³	[7]	
1.18 g/cm ³	[4]	
Melting Point	16-17 °C	[1][4][7]
Boiling Point	237-241 °C at 760 mmHg	[1]
262.1 ± 0.0 °C at 760 mmHg	[7]	
150 °C at 25 mmHg	[1][5]	
80 °C at 25 mmHg		
Flash Point	>230 °F (>110 °C)	[1]
113 °C (closed cup)		
Refractive Index	n ₂₀ /D 1.444	[1]
1.443-1.445	[1]	
Vapor Pressure	0.0111 mmHg at 25 °C	[1]
0.01 mmHg at 25 °C	[4]	

Solubility Profile

The solubility of **Dimethyl 3-oxoglutarate** has been reported in various solvents. It is slightly soluble in water.[4]

Solvent	Solubility	Source(s)
Water	approx. 120 g/L at 20 °C	[1][8][9]
Chloroform	Sparingly soluble	[8]
Ethyl Acetate	Slightly soluble	[8]
Methanol	Slightly soluble	[8]

Spectroscopic Data

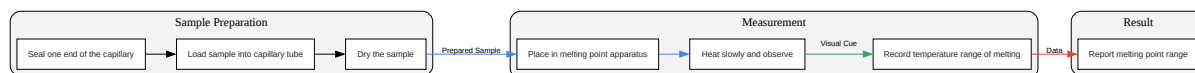
While detailed spectra are not provided here, the NIST WebBook contains mass spectrum data (electron ionization) for **Dimethyl 3-oxoglutarate**.^{[10][11]} The Spectral Database for Organic Compounds (SDBS) also lists data for this compound under number 5736.^[5]

Safety and Handling

Dimethyl 3-oxoglutarate is classified as a skin sensitizer and may cause an allergic skin reaction.^{[6][9]} It is also noted as an eye irritant.^[6] Standard laboratory safety precautions, including the use of protective gloves and eye protection, should be followed when handling this compound.^[1] For storage, it is recommended to keep it refrigerated at 2-8°C.^{[1][8]}

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Dimethyl 3-oxoglutarate** are not readily available in the public domain. However, a generalized workflow for determining the melting point of a solid compound is presented below. Given that **Dimethyl 3-oxoglutarate** has a melting point of 16-17°C, this procedure would need to be adapted for sub-ambient temperature measurements.

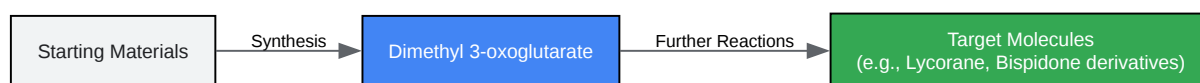


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Generalized workflow for melting point determination.

Role in Chemical Synthesis

Dimethyl 3-oxoglutarate is primarily utilized as an intermediate in the synthesis of various organic chemicals.[9][12] Its chemical structure, featuring a central ketone and two flanking ester groups, makes it a versatile building block for more complex molecules. For instance, it is used in the preparation of optically active lycorane and in the synthesis of bispidone derivatives for use as ligands in PET imaging.[9][12]



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Role of **Dimethyl 3-oxoglutarate** as a chemical intermediate.

Signaling Pathways and Biological Activity

Currently, there is no significant information available in the reviewed literature to suggest a direct role for **Dimethyl 3-oxoglutarate** in biological signaling pathways. Its structural analog, Dimethyl 2-oxoglutarate, has been studied for its role in cellular metabolism and as an inhibitor of autophagy.[13][14] However, these findings should not be extrapolated to **Dimethyl 3-oxoglutarate** without further investigation. The primary application of **Dimethyl 3-oxoglutarate** remains in the realm of synthetic organic chemistry.

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